

5-Fluorotryptamine Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Fluorotryptamine hydrochloride

CAS No.: 2711-58-2

Cat. No.: B1295612

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Fluorotryptamine hydrochloride is a fluorinated derivative of the neurotransmitter tryptamine. Its structural similarity to serotonin (5-hydroxytryptamine) allows it to interact with various serotonin receptors, making it a valuable tool in neuroscience research and a compound of interest in drug discovery and development.^[1] The presence of the fluorine atom at the 5-position of the indole ring can significantly alter the compound's electronic properties, metabolic stability, and receptor binding affinity compared to its non-fluorinated counterpart. This guide provides a detailed overview of the physical and chemical properties of **5-Fluorotryptamine hydrochloride**, experimental protocols for its characterization, and an illustration of its primary signaling pathway.

Physical and Chemical Properties

The physical and chemical properties of **5-Fluorotryptamine hydrochloride** are summarized in the table below. This data is essential for its handling, storage, and use in experimental settings.

Property	Data
Chemical Name	2-(5-Fluoro-1H-indol-3-yl)ethanamine hydrochloride
Synonyms	5-FT HCl, 3-(2-Aminoethyl)-5-fluoroindole hydrochloride
CAS Number	2711-58-2
Molecular Formula	C ₁₀ H ₁₁ FN ₂ · HCl
Molecular Weight	214.67 g/mol
Appearance	Light yellow to beige solid
Purity	≥95% (NMR) or ≥98%
Melting Point	Data not available for 5-Fluorotryptamine hydrochloride. The related compound 5-fluoro-α-methyltryptamine hydrochloride has a melting point of 225-226 °C (with decomposition).
Solubility	Soluble in aqueous solutions.[1] Specific quantitative data in common solvents is not readily available for 5-Fluorotryptamine hydrochloride. The related compound 5-fluoro-α-methyltryptamine hydrochloride has the following solubilities: DMF: 5 mg/mL, DMSO: 15 mg/mL, Ethanol: 10 mg/mL, Methanol: 1 mg/mL, DMSO:PBS (pH 7.2) (1:1): 0.50 mg/mL.[2]
Storage Conditions	Store at 0-8 °C or -20 °C for long-term stability. [1][3]
Stability	Stable for at least 5 years when stored at -20°C.

Experimental Protocols

Detailed methodologies for the characterization of **5-Fluorotryptamine hydrochloride** are provided below. These protocols are based on standard laboratory practices for small organic molecules.

Melting Point Determination

Objective: To determine the temperature range over which the solid **5-Fluorotryptamine hydrochloride** transitions to a liquid.

Methodology:

- Sample Preparation: A small amount of the finely powdered, dry **5-Fluorotryptamine hydrochloride** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated digital melting point apparatus is used.
- Procedure: a. The capillary tube is placed in the heating block of the apparatus. b. The sample is heated at a rapid rate initially to determine an approximate melting range. c. The apparatus is allowed to cool. d. A second determination is performed with a fresh sample, heating at a slower rate (1-2 °C per minute) starting from a temperature approximately 20 °C below the estimated melting point. e. The temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (clear point) are recorded as the melting range.^{[4][5]}

Solubility Determination

Objective: To quantitatively determine the solubility of **5-Fluorotryptamine hydrochloride** in various solvents.

Methodology:

- Solvents: Deionized water, ethanol, dimethyl sulfoxide (DMSO), and N,N-dimethylformamide (DMF).
- Procedure (Shake-Flask Method): a. An excess amount of **5-Fluorotryptamine hydrochloride** is added to a known volume of the solvent in a sealed vial. b. The vial is agitated at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. c. The resulting suspension is filtered to remove any undissolved solid. d. The concentration of the dissolved compound in the filtrate is determined using a suitable analytical method, such as UV-Vis spectroscopy or High-

Performance Liquid Chromatography (HPLC). e. The solubility is expressed in mg/mL or mol/L.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for structural elucidation and purity assessment.

Methodology:

- Sample Preparation: a. Approximately 5-10 mg of **5-Fluorotryptamine hydrochloride** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., DMSO- d_6 , D_2O). b. The solution is transferred to a 5 mm NMR tube. c. A small amount of a reference standard, such as tetramethylsilane (TMS) or 3-(trimethylsilyl)propionic-2,2,3,3- d_4 acid sodium salt (TSP) for aqueous solutions, is added.[\[6\]](#)
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: a. ^1H NMR: Standard parameters for a one-dimensional proton spectrum are used. Key parameters to record include chemical shifts (δ) in ppm, signal multiplicity (e.g., singlet, doublet, triplet), coupling constants (J) in Hz, and signal integration. b. ^{13}C NMR: A proton-decoupled ^{13}C spectrum is acquired. Key parameters to record are the chemical shifts (δ) in ppm for each unique carbon atom.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (KBr Pellet Method): a. Approximately 1-2 mg of **5-Fluorotryptamine hydrochloride** is finely ground with about 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar. b. The mixture is pressed into a thin, transparent pellet using a hydraulic press.[\[7\]](#)
- Instrumentation: A Fourier-Transform Infrared Spectrometer.
- Data Acquisition: a. A background spectrum of the empty sample compartment is recorded. b. The KBr pellet containing the sample is placed in the sample holder. c. The IR spectrum is

recorded, typically in the range of $4000\text{--}400\text{ cm}^{-1}$. d. The positions of the absorption bands (in cm^{-1}) and their relative intensities are analyzed to identify characteristic functional group vibrations.

Mass Spectrometry (MS)

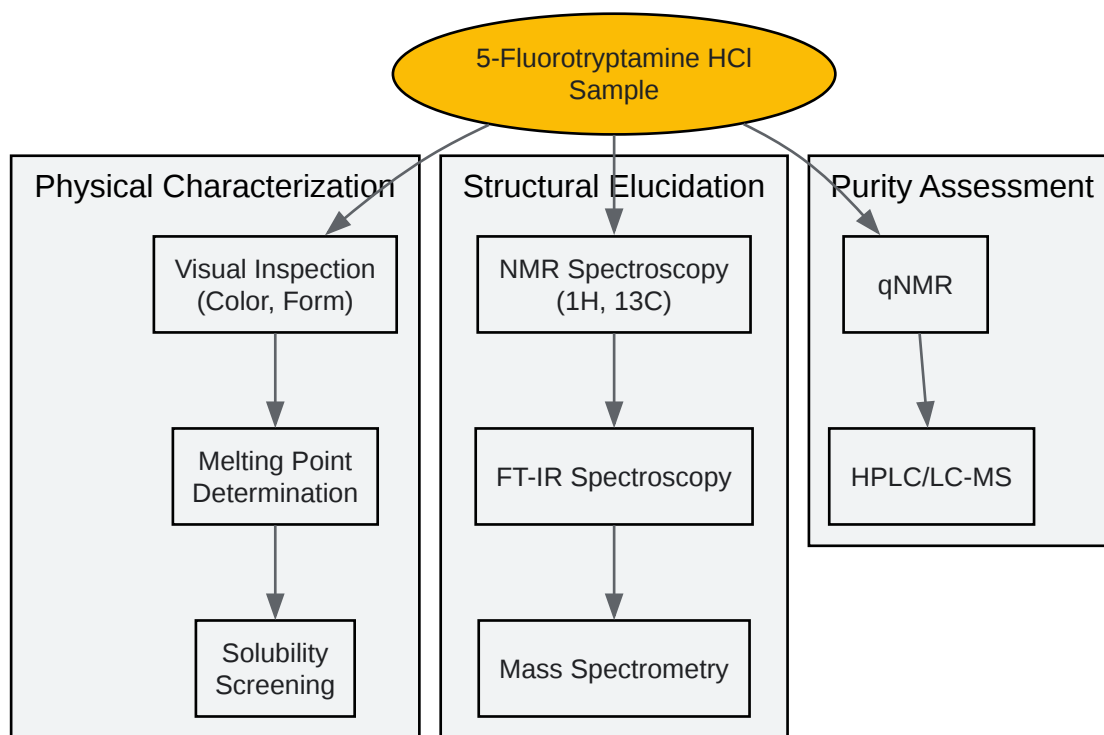
Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Methodology:

- **Sample Preparation:** The sample is dissolved in a suitable volatile solvent (e.g., methanol, acetonitrile).
- **Instrumentation:** A mass spectrometer, often coupled with a chromatographic system like HPLC (LC-MS). Electrospray ionization (ESI) is a common ionization technique for this type of molecule.
- **Data Acquisition:** a. The sample solution is introduced into the mass spectrometer. b. The mass spectrum is recorded, showing the mass-to-charge ratio (m/z) of the molecular ion and any fragment ions. c. For structural confirmation, tandem mass spectrometry (MS/MS) can be performed to analyze the fragmentation of the molecular ion.[8]

Signaling Pathway

5-Fluorotryptamine acts as an agonist at various serotonin receptors, particularly the 5-HT_{1a} and 5-HT_{2a} subtypes.[9] The following diagram illustrates a simplified signaling pathway for the activation of a G-protein coupled serotonin receptor by 5-Fluorotryptamine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. caymanchem.com [caymanchem.com]
- 3. 5-Fluorotryptamine 2711-58-2 [sigmaaldrich.com]
- 4. thinksrs.com [thinksrs.com]
- 5. jan.ucc.nau.edu [jan.ucc.nau.edu]

- [6. NMR Sample Preparation | Chemical Instrumentation Facility \[cif.iastate.edu\]](#)
- [7. drawellanalytical.com \[drawellanalytical.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. 5-Fluorotryptamine - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [5-Fluorotryptamine Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295612/docs#5-fluorotryptamine-hydrochloride-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b1295612/docs#5-fluorotryptamine-hydrochloride-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

